

# Application Note: Comprehensive Analytical Strategies for the Characterization of Ranitidine Diamine

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## Compound of Interest

Compound Name: 5-[[[(2-Aminoethyl)thio]methyl]-N-methyl-2-furanmethanamine

CAS No.: 66356-54-5

Cat. No.: B135545

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**Abstract:** This application note provides a detailed guide for the analytical characterization of ranitidine diamine (N-[2-(amino)ethyl]-N'-methyl-2-nitro-1,1-ethenediamine), a critical process-related impurity and degradation product of ranitidine. The recent focus on nitrosamine impurities in ranitidine products has heightened the need for robust analytical methods to monitor related compounds that may contribute to their formation.<sup>[1][2]</sup> This document outlines validated protocols for High-Performance Liquid Chromatography (HPLC) for quantification, Liquid Chromatography-Mass Spectrometry (LC-MS) for sensitive detection and confirmation, and Nuclear Magnetic Resonance (NMR) spectroscopy for definitive structural elucidation. These methods are designed for researchers, scientists, and drug development professionals to ensure the quality and safety of ranitidine active pharmaceutical ingredients (APIs) and finished drug products, in alignment with regulatory expectations.<sup>[3][4][5]</sup>

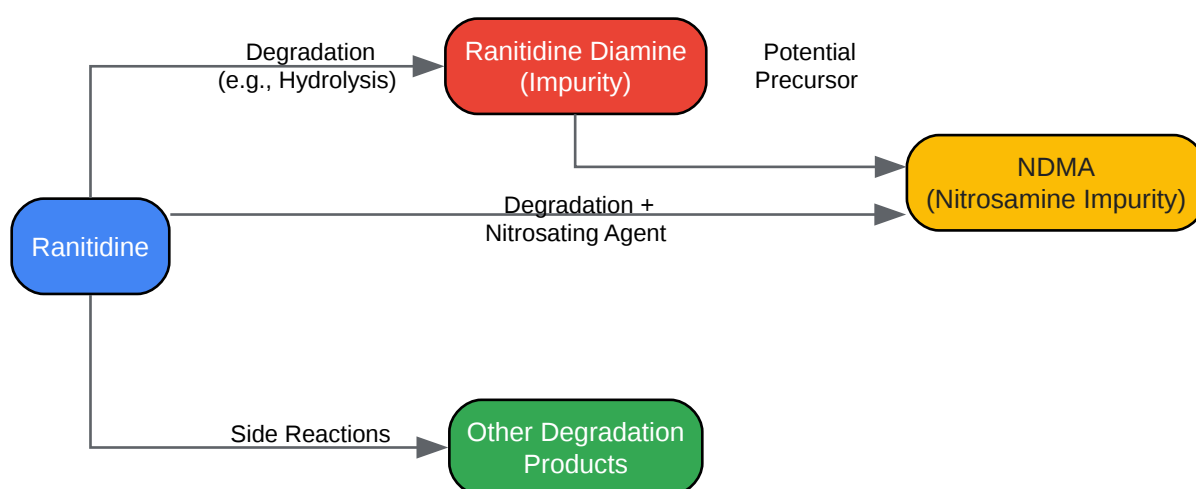
## Introduction: The Significance of Ranitidine Diamine

Ranitidine, a histamine H<sub>2</sub>-receptor antagonist, has been a widely used medication for treating conditions related to stomach acid.[6][7] However, the discovery of N-nitrosodimethylamine (NDMA), a probable human carcinogen, in ranitidine products led to widespread recalls and intensified regulatory scrutiny.[1][8] Ranitidine diamine is a key impurity that can arise during the synthesis of ranitidine hydrochloride or as a degradation product.[2][9] Its chemical structure contains a secondary amine, which, under certain conditions, could be a precursor to the formation of nitrosamines. Therefore, the accurate detection, quantification, and characterization of ranitidine diamine are paramount for ensuring the safety and stability of ranitidine-containing pharmaceuticals.

The control of organic impurities is a fundamental requirement of regulatory bodies worldwide, as outlined in guidelines such as the International Council for Harmonisation (ICH) Q3A/B and the United States Pharmacopeia (USP) General Chapter <476>.[4][5][10][11][12] This application note provides the technical protocols and scientific rationale necessary to meet these stringent requirements.

## Degradation Pathway of Ranitidine

The formation of ranitidine diamine and its relationship to other impurities is a critical aspect of quality control. The degradation of ranitidine can be influenced by factors such as temperature, pH, and the presence of oxidizing agents.[2] Understanding these pathways is essential for developing effective control strategies.



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Caption: Degradation pathways of ranitidine leading to the formation of ranitidine diamine and NDMA.

## High-Performance Liquid Chromatography (HPLC) for Quantification

HPLC is the workhorse technique for the routine quantification of impurities in pharmaceutical manufacturing. A well-developed and validated HPLC method provides the necessary precision, accuracy, and linearity to monitor ranitidine diamine levels against established specifications. The following protocol is based on a reverse-phase approach, which is suitable for separating polar compounds like ranitidine and its related impurities.

### Rationale for Method Selection

A reverse-phase HPLC method using a C18 column is chosen for its versatility and proven performance in separating a wide range of pharmaceutical compounds. The mobile phase, consisting of a buffered aqueous solution and an organic modifier, allows for the fine-tuning of retention times and resolution. UV detection is selected due to the presence of a chromophore in the ranitidine diamine molecule, providing adequate sensitivity for routine quality control. The method validation parameters are established in accordance with ICH Q2(R1) guidelines to ensure the reliability of the results.[\[13\]](#)[\[14\]](#)[\[15\]](#)

### Experimental Protocol: HPLC-UV

Instrumentation:

- HPLC system with a quaternary pump, autosampler, column oven, and UV-Vis detector.
- Data acquisition and processing software.

Chromatographic Conditions:

| Parameter            | Condition                                                                               |
|----------------------|-----------------------------------------------------------------------------------------|
| Column               | <b>C18, 4.6 x 150 mm, 5 <math>\mu</math>m</b>                                           |
| Mobile Phase A       | 0.1% Orthophosphoric acid in water, pH adjusted to 3.0 with NaOH                        |
| Mobile Phase B       | Acetonitrile                                                                            |
| Gradient             | 0-5 min: 5% B; 5-15 min: 5-50% B; 15-20 min: 50% B; 20-22 min: 50-5% B; 22-25 min: 5% B |
| Flow Rate            | 1.0 mL/min                                                                              |
| Column Temperature   | 30 °C                                                                                   |
| Detection Wavelength | 230 nm                                                                                  |

| Injection Volume | 10  $\mu$ L |

#### Preparation of Solutions:

- **Standard Stock Solution (100  $\mu$ g/mL):** Accurately weigh and dissolve approximately 10 mg of ranitidine diamine reference standard in a 100 mL volumetric flask with the mobile phase as the diluent.
- **Working Standard Solutions:** Prepare a series of dilutions from the stock solution to construct a calibration curve (e.g., 0.1, 0.5, 1, 5, 10  $\mu$ g/mL).
- **Sample Solution:** Accurately weigh and dissolve a suitable amount of the ranitidine API or powdered tablets in the mobile phase to achieve a final concentration within the calibration range. Sonicate if necessary to ensure complete dissolution and filter through a 0.45  $\mu$ m syringe filter before injection.

**System Suitability:** Before sample analysis, inject a working standard solution (e.g., 5  $\mu$ g/mL) six times. The system is deemed suitable if the relative standard deviation (RSD) for the peak area is not more than 2.0%, and the tailing factor is between 0.8 and 1.5.

**Data Analysis:** Quantify the amount of ranitidine diamine in the sample by comparing its peak area to the calibration curve generated from the working standard solutions.

## Liquid Chromatography-Mass Spectrometry (LC-MS) for Confirmation and Trace Analysis

For the detection of trace levels of impurities and for unambiguous identification, LC-MS is the preferred method due to its high sensitivity and selectivity. This is particularly crucial when dealing with potentially genotoxic impurities where low detection limits are required.<sup>[16]</sup>

### Causality Behind Experimental Choices

A triple quadrupole mass spectrometer (LC-MS/MS) operating in Multiple Reaction Monitoring (MRM) mode is selected for its exceptional sensitivity and ability to filter out matrix interference.<sup>[8]</sup> Atmospheric Pressure Chemical Ionization (APCI) is often a suitable ionization technique for compounds like ranitidine and its impurities.<sup>[17]</sup> The choice of precursor and product ions in MRM provides a high degree of specificity, ensuring that the detected signal corresponds unequivocally to ranitidine diamine.

### Experimental Protocol: LC-MS/MS

Instrumentation:

- UHPLC or HPLC system coupled to a triple quadrupole mass spectrometer with an APCI source.
- Data acquisition and analysis software.

LC Conditions:

| Parameter          | Condition                                                     |
|--------------------|---------------------------------------------------------------|
| Column             | <b>C18, 2.1 x 50 mm, 1.8 µm</b>                               |
| Mobile Phase A     | 0.1% Formic acid in water                                     |
| Mobile Phase B     | Methanol                                                      |
| Gradient           | Optimized for separation from ranitidine and other impurities |
| Flow Rate          | 0.4 mL/min                                                    |
| Column Temperature | 40 °C                                                         |

| Injection Volume | 5 µL |

MS/MS Conditions:

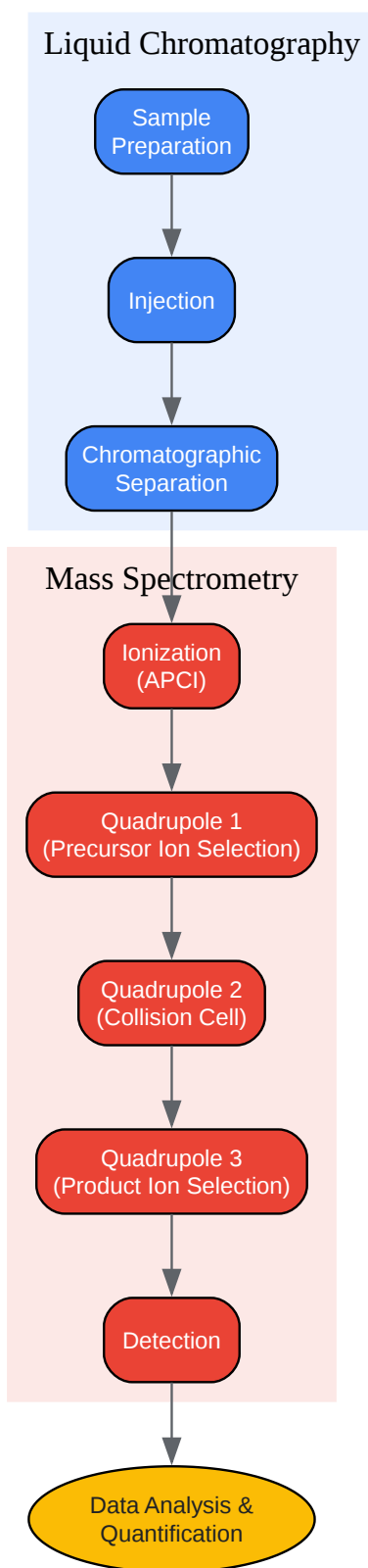
| Parameter        | Setting                                                                                     |
|------------------|---------------------------------------------------------------------------------------------|
| Ionization Mode  | <b>Positive APCI</b>                                                                        |
| MRM Transition   | Precursor Ion (Q1) → Product Ion (Q3) (To be determined by infusion of a standard solution) |
| Dwell Time       | 100 ms                                                                                      |
| Collision Energy | To be optimized for the specific transition                                                 |
| Gas Temperature  | 350 °C                                                                                      |

| Vaporizer Temperature| 400 °C |

Procedure:

- **Tuning and Optimization:** Infuse a standard solution of ranitidine diamine directly into the mass spectrometer to determine the optimal precursor ion and fragment ions for the MRM transition.

- **Sample Preparation:** Prepare samples as described in the HPLC protocol, ensuring the final concentration is appropriate for the sensitivity of the LC-MS/MS system.
- **Analysis:** Inject the prepared samples and standards into the LC-MS/MS system. The presence of ranitidine diamine is confirmed by the detection of the specific MRM transition at the expected retention time. Quantification is performed using an external calibration curve.



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Caption: Workflow for the LC-MS/MS analysis of ranitidine diamine.



# Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

While HPLC and LC-MS are excellent for quantification and detection, NMR spectroscopy provides definitive structural information. It is an indispensable tool for the characterization of reference standards and for investigating unknown impurities.

## Rationale and Application

$^1\text{H}$  and  $^{13}\text{C}$  NMR are used to map the proton and carbon framework of the molecule, respectively. 2D NMR techniques, such as COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence), can establish connectivity between protons and carbons, confirming the structure of ranitidine diamine and differentiating it from other isomers or related substances.

## Experimental Protocol: $^1\text{H}$ and $^{13}\text{C}$ NMR

Instrumentation:

- NMR spectrometer (e.g., 400 MHz or higher) with a suitable probe.

Sample Preparation:

- Dissolve an accurately weighed amount of the isolated ranitidine diamine sample (typically 5-10 mg) in a suitable deuterated solvent (e.g., DMSO- $\text{d}_6$  or  $\text{D}_2\text{O}$ ).
- Transfer the solution to an NMR tube.

Data Acquisition:

- $^1\text{H}$  NMR: Acquire a one-dimensional proton spectrum. Typical parameters include a  $90^\circ$  pulse, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- $^{13}\text{C}$  NMR: Acquire a one-dimensional carbon spectrum using a proton-decoupled pulse sequence. A longer relaxation delay and a larger number of scans are typically required compared to  $^1\text{H}$  NMR.

- 2D NMR (if necessary): Acquire COSY, HSQC, and HMBC (Heteronuclear Multiple Bond Correlation) spectra to establish connectivities and confirm the complete structure.

#### Data Analysis:

- Process the raw data (Fourier transformation, phase correction, and baseline correction).
- Integrate the peaks in the  $^1\text{H}$  NMR spectrum to determine the relative number of protons.
- Assign the chemical shifts of the protons and carbons based on known values, coupling patterns, and 2D correlation data. The resulting spectral data should be consistent with the known structure of ranitidine diamine.

## Conclusion

The analytical methods detailed in this application note provide a comprehensive framework for the characterization of ranitidine diamine. The combination of HPLC for routine quantification, LC-MS/MS for sensitive detection and confirmation, and NMR for definitive structural elucidation ensures a robust quality control strategy. Adherence to these scientifically sound and validated protocols will enable pharmaceutical manufacturers and researchers to accurately monitor and control this critical impurity, thereby ensuring the safety and quality of ranitidine products in line with global regulatory standards.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

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